

# An In-depth Technical Guide to Diphenylsilane (CAS 775-12-2)

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## Compound of Interest

Compound Name: *Diphenylsilane*

Cat. No.: *B1312307*

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## Introduction

**Diphenylsilane** (CAS 775-12-2) is a versatile organosilicon compound featuring a silicon atom bonded to two phenyl groups and two hydrogen atoms.<sup>[1]</sup> It is a colorless liquid widely utilized in organic synthesis and materials science.<sup>[1][2]</sup> Its prominence stems from its role as a mild and selective reducing agent, a key reagent in hydrosilylation reactions, and a precursor for silicon-based polymers.<sup>[1][3]</sup> The presence of phenyl groups confers enhanced thermal stability and modulates the reactivity of the Si-H bonds, allowing for greater selectivity in complex chemical transformations compared to simpler silanes.<sup>[1]</sup> This unique combination of properties makes it an invaluable tool in the synthesis of pharmaceuticals, advanced materials, and fine chemicals.<sup>[2][3]</sup>

## Physicochemical and Spectroscopic Properties

The fundamental properties of **Diphenylsilane** are summarized below, providing essential data for experimental design and characterization.

## Table 1: Physical and Chemical Properties of Diphenylsilane

Property	Value	Source(s)
CAS Number	775-12-2	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>12</sub> H <sub>12</sub> Si	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[5]</a>
Molecular Weight	184.31 g/mol	<a href="#">[4]</a>
Appearance	Colorless transparent liquid	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	95-97 °C at 13 mmHg	<a href="#">[8]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Density	0.993 g/mL at 25 °C	<a href="#">[8]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Refractive Index (n <sub>20</sub> /D)	1.579	<a href="#">[8]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Melting Point	<20 °C	<a href="#">[7]</a>
Flash Point	98 °C (208.4 °F) - closed cup	<a href="#">[10]</a>
Water Solubility	Decomposes in water	<a href="#">[7]</a>
Sensitivity	Air and moisture sensitive	<a href="#">[7]</a>
Storage	Store under inert atmosphere, 2-8°C	<a href="#">[7]</a>

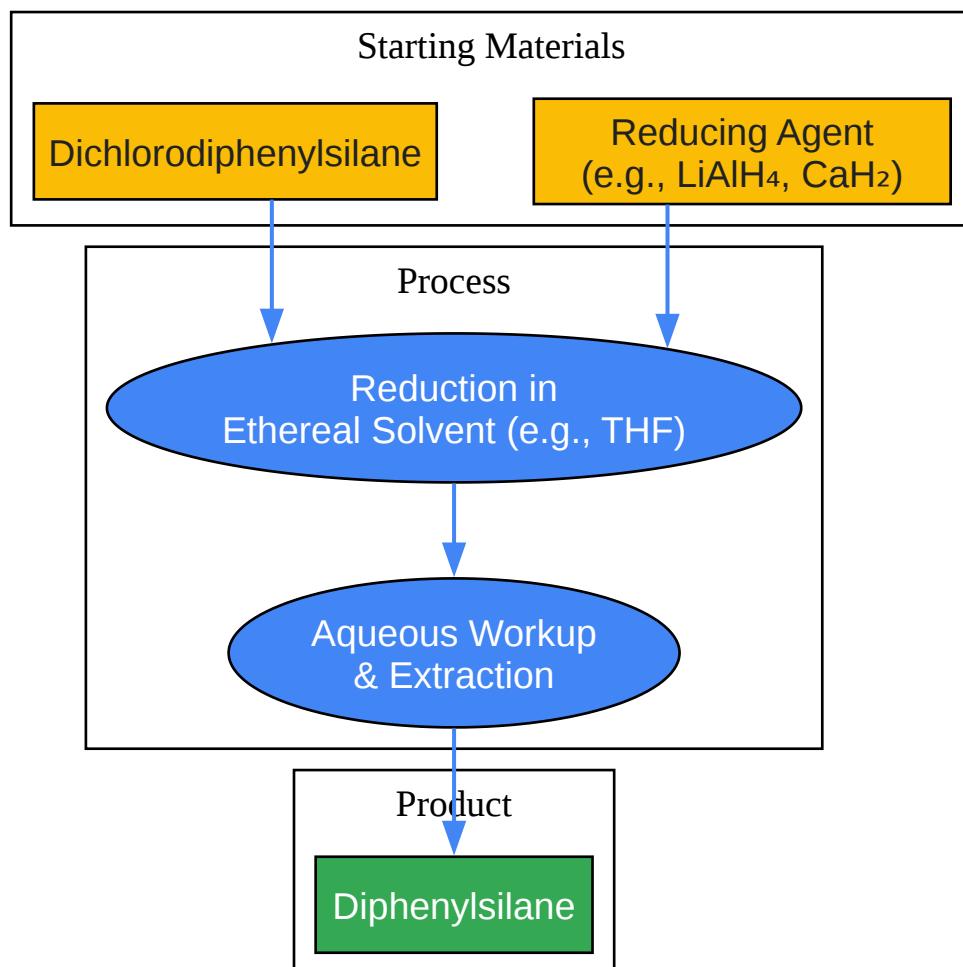
## Table 2: Spectroscopic and Structural Identifiers

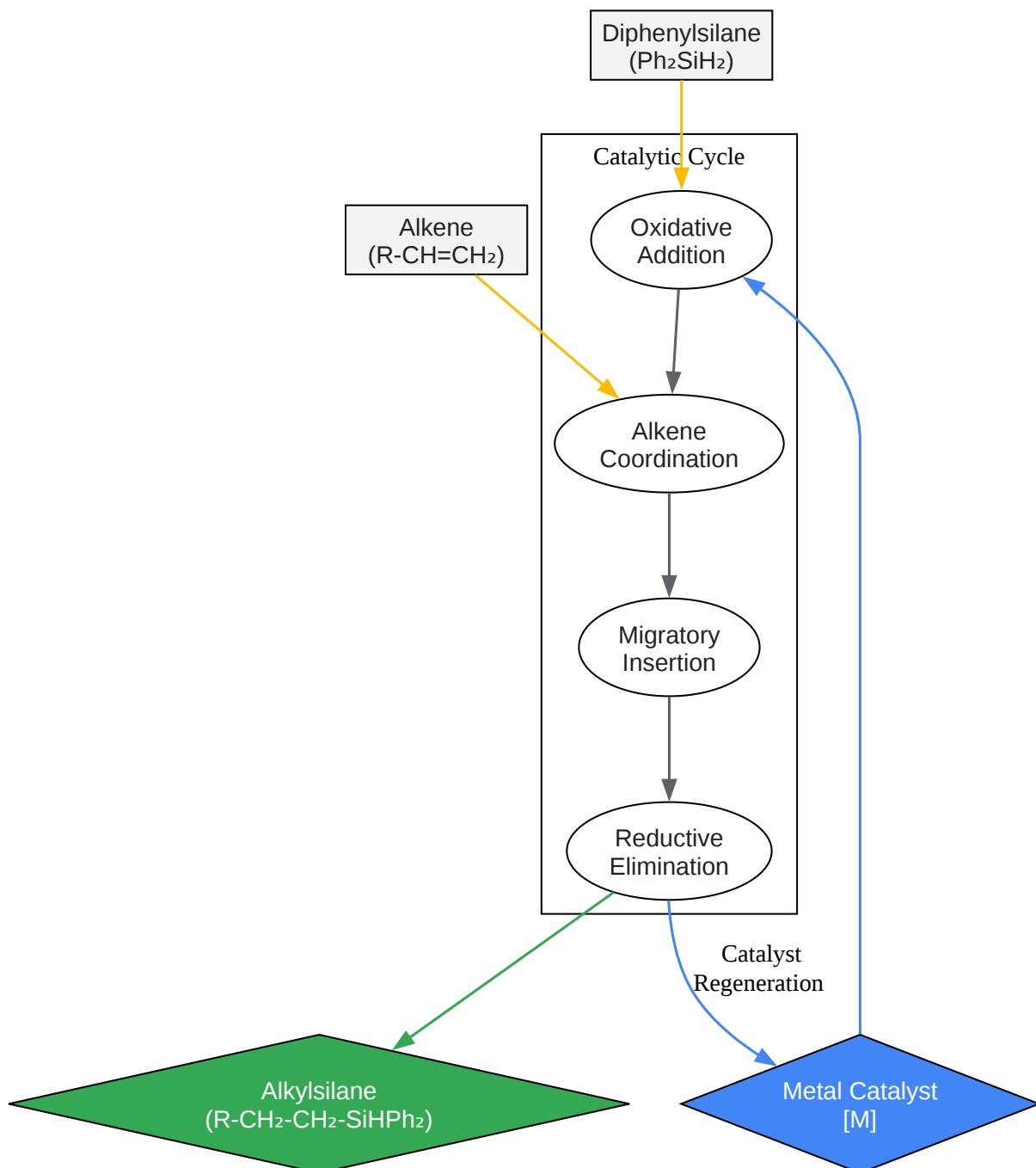
Identifier	Value	Source(s)
SMILES String	--INVALID-LINK--c2ccccc2	
InChI	1S/C12H12Si/c1-3-7-11(8-4-1)13-12-9-5-2-6-10-12/h1-10H,13H2	<a href="#">[8]</a>
InChI Key	VDCSGNNYCFPWFK-UHFFFAOYSA-N	<a href="#">[8]</a>
Spectra Available	<sup>1</sup> H NMR, <sup>13</sup> C NMR, IR, Mass Spec, Raman	<a href="#">[11]</a>

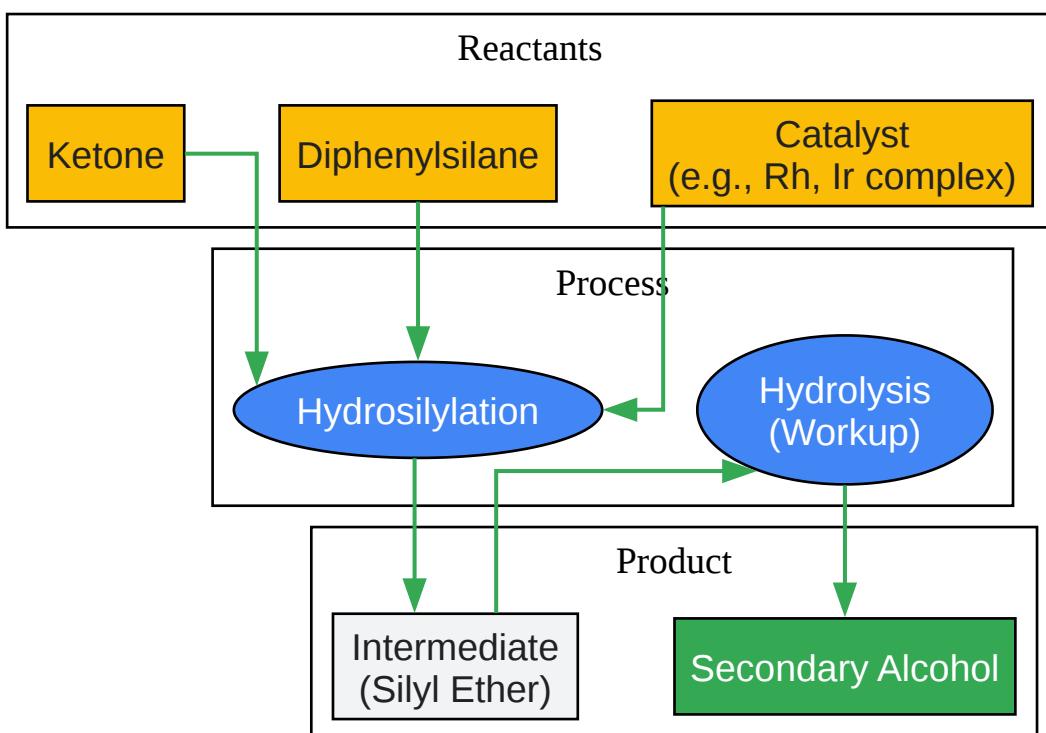
## Synthesis of Diphenylsilane

**Diphenylsilane** is commonly synthesized by the reduction of diphenyldichlorosilane. Various reducing agents can be employed for this transformation.

### Diagram: General Synthesis Workflow







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## References

- 1. [leapchem.com](http://leapchem.com) [leapchem.com]
- 2. Diphenylsilane [775-12-2] Applications | 98.0%min [gmchemix.com](http://gmchemix.com)
- 3. [nbinno.com](http://nbinno.com) [nbinno.com]
- 4. [chemscene.com](http://chemscene.com) [chemscene.com]
- 5. Diphenylsilane [775-12-2] | GM Chemical Co. [gmchemix.com](http://gmchemix.com)
- 6. Diphenylsilane synthesis - chemicalbook [chemicalbook.com](http://chemicalbook.com)
- 7. 775-12-2 | CAS DataBase [m.chemicalbook.com](http://m.chemicalbook.com)
- 8. Diphenylsilane 97 775-12-2 [sigmaaldrich.com](http://sigmaaldrich.com)

- 9. Diphenylsilane 97 775-12-2 [sigmaaldrich.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. Diphenylsilane(775-12-2) 1H NMR [m.chemicalbook.com]
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